An In-depth Technical Guide to Methyl 5-fluoro-2-phenylbenzoate

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Compound of Interest

Compound Name:	*Methyl 5-fluoro-2-phenylbenzoate*
CAS No.:	*1247810-91-8*
Cat. No.:	*B596496*

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This technical guide provides a comprehensive overview of **Methyl 5-fluoro-2-phenylbenzoate**, a fluorinated aromatic ester of interest to researchers and professionals in drug discovery and chemical synthesis. Due to the specialized nature of this compound, this document synthesizes available data and provides expert insights based on structurally related molecules to offer a thorough understanding of its properties and potential applications.

Introduction: The Significance of Fluorinated Biaryl Scaffolds

The introduction of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The unique properties of the fluorine atom—high electronegativity, small size, and the ability to form strong carbon-fluorine bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. When incorporated into a biaryl system, such as in **Methyl 5-fluoro-2-phenylbenzoate**, these effects can be amplified, making such compounds valuable building blocks in the synthesis of novel therapeutics and functional materials.

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This guide will delve into the known characteristics of **Methyl 5-fluoro-2-phenylbenzoate**, offering a critical analysis of its chemical identity, potential synthetic routes, and prospective applications, grounded in the established roles of similar fluorinated biaryl compounds in contemporary research.

Chemical Identity and Nomenclature

A clear and unambiguous identification of a chemical entity is paramount for reproducible scientific research. This section provides the key identifiers and synonyms for **Methyl 5-fluoro-2-phenylbenzoate**.

Synonyms and Identifiers

While "**Methyl 5-fluoro-2-phenylbenzoate**" is the most common nomenclature, researchers may encounter other descriptors in chemical databases and literature. It is crucial to note that due to the prevalence of structurally similar compounds, careful verification using the CAS number is strongly advised.

Identifier Type	Value	Source
CAS Number	1247810-91-8	[1]
Molecular Formula	$C_{14}H_{11}FO_2$	
Molecular Weight	230.23 g/mol	
IUPAC Name	methyl 5-fluoro-2-phenylbenzoate	-
Common Synonym	A33	[1]

Note: The synonym "A33" is listed in some databases, but its origin and prevalence in the literature are not widely documented.

Synthesis and Mechanistic Considerations

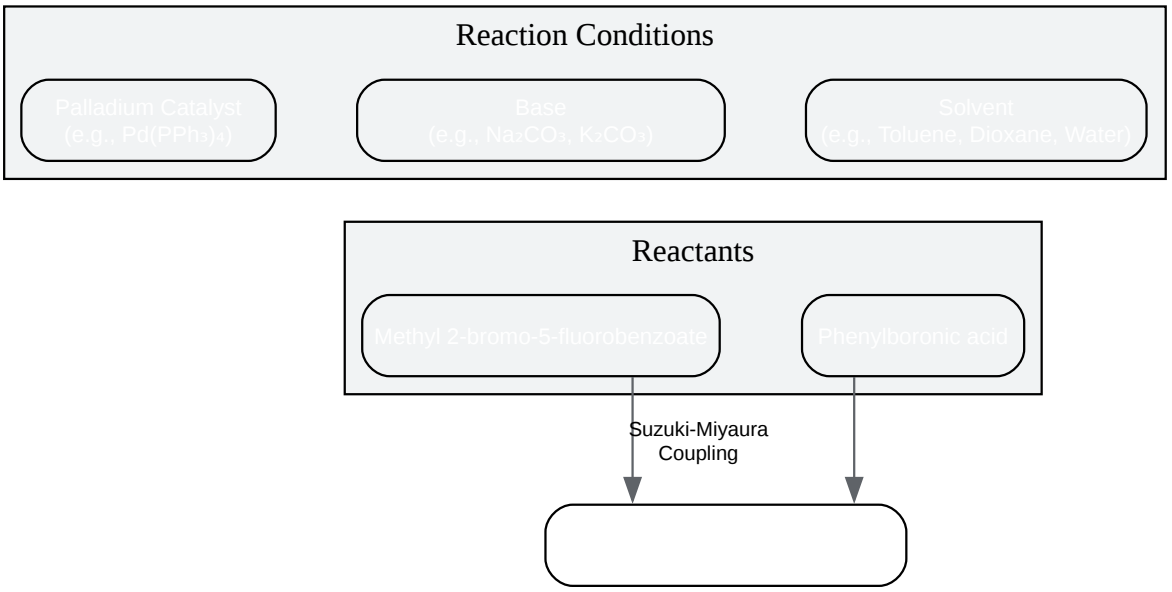
While specific, peer-reviewed synthesis protocols for **Methyl 5-fluoro-2-phenylbenzoate** are not extensively published, its structure suggests a logical synthetic pathway rooted in well-

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established cross-coupling reactions. The most probable and industrially scalable approach would involve a Suzuki-Miyaura coupling.

Proposed Synthetic Workflow: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a robust and versatile method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryls. The proposed synthesis of **Methyl 5-fluoro-2-phenylbenzoate** would likely proceed as follows:



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Figure 1: Proposed Suzuki-Miyaura coupling workflow for the synthesis of **Methyl 5-fluoro-2-phenylbenzoate**.

Step-by-Step Experimental Protocol (Hypothetical)

The following protocol is a generalized procedure based on standard Suzuki-Miyaura conditions and should be optimized for specific laboratory settings.

- Reaction Setup: To an oven-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add methyl 2-bromo-5-fluorobenzoate (1.0 eq.), phenylboronic acid (1.2 eq.), and a suitable base such as sodium carbonate (2.0 eq.).

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- Solvent Addition: Add a degassed solvent system, for example, a mixture of toluene and water (e.g., 4:1 v/v).
- Catalyst Addition: Add the palladium catalyst, for instance, tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 eq.).
- Reaction Execution: Heat the reaction mixture to a temperature of 80-100 °C and stir vigorously for 4-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield **Methyl 5-fluoro-2-phenylbenzoate**.

Causality Behind Experimental Choices:

- Inert Atmosphere: Prevents the degradation of the palladium catalyst.
- Excess Phenylboronic Acid: Ensures complete consumption of the potentially more expensive bromo-starting material.
- Aqueous Base: Facilitates the transmetalation step in the catalytic cycle.
- Palladium Catalyst: Essential for catalyzing the cross-coupling reaction. The choice of ligands on the palladium can influence reaction efficiency.

Potential Applications in Drug Discovery and Medicinal Chemistry

While direct biological activity data for **Methyl 5-fluoro-2-phenylbenzoate** is scarce in public literature, its structural motifs are present in numerous biologically active compounds. This suggests its primary utility as a key intermediate in the synthesis of more complex molecules.

A Building Block for Bioactive Molecules

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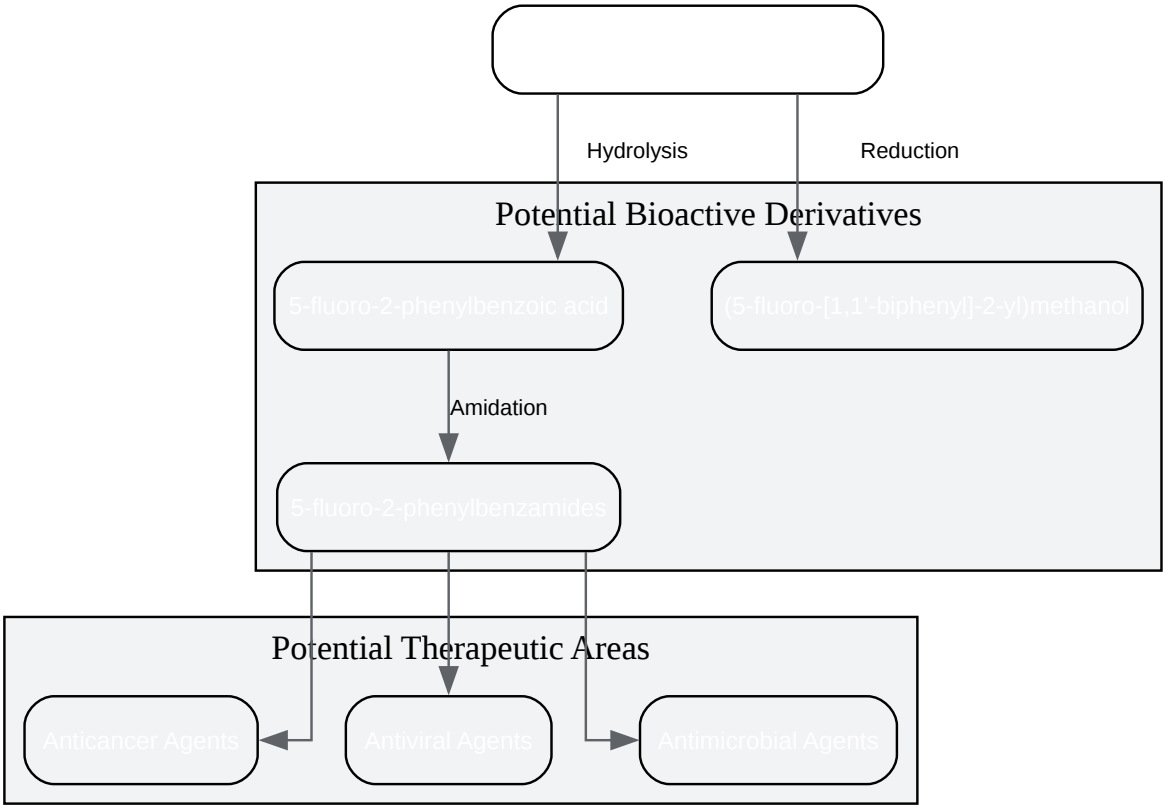
The fluorinated biaryl core of **Methyl 5-fluoro-2-phenylbenzoate** is a privileged scaffold in medicinal chemistry. The ester functional group provides a convenient handle for further chemical transformations, such as hydrolysis to the corresponding carboxylic acid, amidation to form benzamides, or reduction to a benzyl alcohol. These transformations open up a wide array of possibilities for creating derivatives with diverse pharmacological profiles.

Structurally related fluorinated benzoic acids and their esters are utilized in the synthesis of compounds with a range of biological activities, including:

- Anticancer Agents: The presence of fluorine can enhance the cell permeability and metabolic stability of potential anticancer drugs.[2]
- Antiviral Compounds: Fluorinated benzamide derivatives have been investigated as HIV-1 integrase inhibitors.[2]
- Antimicrobial Agents: The incorporation of fluorine is a well-known strategy in the development of potent antibiotics.[1]

The following diagram illustrates the potential synthetic utility of **Methyl 5-fluoro-2-phenylbenzoate** as a starting material for various classes of biologically relevant molecules.

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Figure 2: Synthetic utility of **Methyl 5-fluoro-2-phenylbenzoate** in generating diverse chemical scaffolds for drug discovery.

Physicochemical and Safety Data

Comprehensive, experimentally determined physicochemical and safety data for **Methyl 5-fluoro-2-phenylbenzoate** are not readily available in public databases. The information below is based on data from commercial suppliers and computational predictions.

Predicted Physicochemical Properties

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Property	Predicted Value
Boiling Point	Not available
Melting Point	Not available
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol. Poorly soluble in water.
logP	Not available

Safety and Handling

As with any research chemical with limited toxicological data, **Methyl 5-fluoro-2-phenylbenzoate** should be handled with care in a well-ventilated laboratory fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

General Handling Precautions:

- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place.

In case of exposure, seek immediate medical attention and consult the material safety data sheet (MSDS) from the supplier.

Conclusion

Methyl 5-fluoro-2-phenylbenzoate is a specialized chemical intermediate with significant potential in the fields of medicinal chemistry and materials science. While detailed public data on this specific molecule is limited, its structural components—a fluorinated biaryl core and a versatile ester functional group—position it as a valuable building block for the synthesis of complex and potentially bioactive molecules. This guide has provided a comprehensive

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overview of its known identifiers, a plausible synthetic route with mechanistic insights, and a forward-looking perspective on its applications. As research progresses, a more detailed understanding of the properties and utility of **Methyl 5-fluoro-2-phenylbenzoate** is anticipated to emerge.

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